

# molecular weight and formula of N,N-Bis(cyanoethyl)aniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **N,N-Bis(cyanoethyl)aniline**

Cat. No.: **B074002**

[Get Quote](#)

An in-depth guide to the molecular properties of **N,N-Bis(cyanoethyl)aniline**, this document provides essential data for researchers, scientists, and professionals in drug development.

## Core Molecular Information

**N,N-Bis(cyanoethyl)aniline** is a chemical compound with the molecular formula C12H13N3. [1][2][3][4] Its molecular weight is approximately 199.25 g/mol .[1][2][5][6]

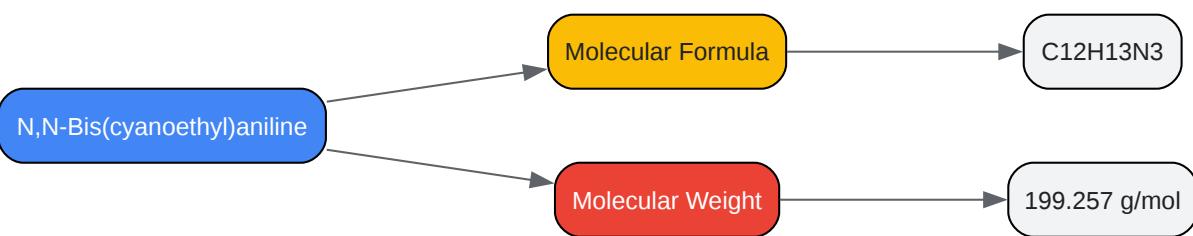
## Quantitative Data Summary

The following table summarizes the key molecular properties of **N,N-Bis(cyanoethyl)aniline**.

Property	Value
Molecular Formula	C12H13N3[1][2][3][4]
Molecular Weight	199.257 g/mol [1]
Monoisotopic Mass	199.110947427 Da[1]
Melting Point	81-84 °C[5]

## Chemical Structure and Properties

Below is a diagram illustrating the relationship between the compound's name and its fundamental molecular properties.

[Click to download full resolution via product page](#)

### Molecular properties of **N,N-Bis(cyanoethyl)aniline**.

Disclaimer: This document is intended for informational purposes for a technical audience. The experimental protocols for determining the cited data are not detailed here but can be found in the referenced sources.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. echemi.com [echemi.com]
- 3. echemi.com [echemi.com]
- 4. N,N-Bis(cyanoethyl)aniline, CasNo.1555-66-4 Hexone Interchem Pvt. Ltd India [hexoneinter.lookchem.com]
- 5. N,N-Bis(cyanoethyl)aniline CAS#: 1555-66-4 [m.chemicalbook.com]
- 6. China CAS NO.1555-66-4 N,N-Bis(cyanoethyl)aniline/High quality/Best price/In stock factory and manufacturers | Mit-ivy [mit-ivy.com]
- To cite this document: BenchChem. [molecular weight and formula of N,N-Bis(cyanoethyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074002#molecular-weight-and-formula-of-n-n-bis-cyanoethyl-aniline]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)